

# 3-Methylbenzophenone CAS number and chemical identifiers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Methylbenzophenone

Cat. No.: B1359932

[Get Quote](#)

## An In-depth Technical Guide to 3-Methylbenzophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Methylbenzophenone**, a substituted aromatic ketone. The document details its chemical identity, physicochemical properties, synthesis methodologies, and key applications, with a focus on its role as a photoinitiator. Experimental protocols and mechanistic pathways are presented to support research and development activities.

## Chemical Identifiers and Physicochemical Properties

**3-Methylbenzophenone**, also known as (3-methylphenyl)-phenylmethanone, is a well-characterized organic compound. Its unique identity is established through various internationally recognized chemical identifiers.<sup>[1][2]</sup>

Table 1: Chemical Identifiers for **3-Methylbenzophenone**<sup>[1][2][3]</sup>

Identifier	Value
CAS Number	643-65-2
IUPAC Name	(3-methylphenyl)-phenylmethanone
Molecular Formula	C <sub>14</sub> H <sub>12</sub> O
Molecular Weight	196.25 g/mol
InChI	InChI=1S/C14H12O/c1-11-6-5-9-13(10-11)14(15)12-7-3-2-4-8-12/h2-10H,1H3
InChIKey	URBLVRAVOIVZFJ-UHFFFAOYSA-N
SMILES	<chem>CC1=CC(=CC=C1)C(=O)C2=CC=CC=C2</chem>
PubChem CID	69511
EINECS No.	211-401-7

The physicochemical properties of **3-Methylbenzophenone** are crucial for its handling, application, and analysis. It is a liquid at room temperature and is largely insoluble in water but soluble in organic solvents.[\[4\]](#)

Table 2: Physicochemical Properties of **3-Methylbenzophenone**

Property	Value	Reference
Physical Form	Liquid	<a href="#">[4]</a>
Boiling Point	316 °C	<a href="#">[3]</a>
Density	1.093 g/cm <sup>3</sup>	<a href="#">[3]</a>
Flash Point	>110 °C (>230 °F)	<a href="#">[3]</a>
Refractive Index	1.598	<a href="#">[3]</a>
Water Solubility	Insoluble	
Storage Temperature	Room temperature, sealed in dry conditions	<a href="#">[4]</a>

## Synthesis of 3-Methylbenzophenone

The primary method for synthesizing **3-Methylbenzophenone** is through the Friedel-Crafts acylation reaction. This electrophilic aromatic substitution involves the reaction of an acyl chloride with an aromatic compound in the presence of a Lewis acid catalyst, typically aluminum chloride ( $\text{AlCl}_3$ ). For the synthesis of **3-Methylbenzophenone**, benzene can be acylated with 3-methylbenzoyl chloride.

## General Experimental Protocol for Friedel-Crafts Acylation

The following is a general experimental protocol adapted from established procedures for the synthesis of benzophenone derivatives.<sup>[1]</sup>

Materials:

- Benzene
- 3-Methylbenzoyl chloride
- Anhydrous aluminum chloride ( $\text{AlCl}_3$ )
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Hydrochloric acid ( $\text{HCl}$ )
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Ice

Equipment:

- Round-bottom flask with a magnetic stirrer
- Dropping funnel
- Condenser

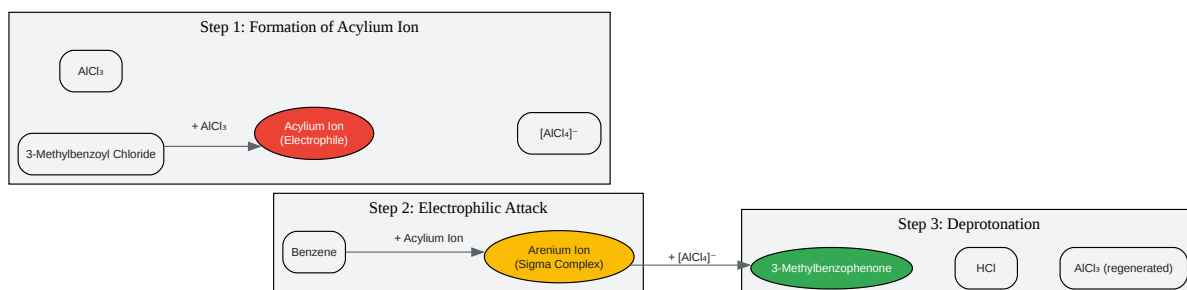
- Separatory funnel
- Rotary evaporator

Procedure:

- In a clean, dry round-bottom flask equipped with a magnetic stirrer and a dropping funnel, suspend anhydrous aluminum chloride (1.1 equivalents) in dichloromethane.
- In a separate beaker, prepare a solution of 3-methylbenzoyl chloride (1.0 equivalent) and benzene (1.0 equivalent) in dichloromethane.
- Add the solution from the beaker dropwise to the aluminum chloride suspension at room temperature.
- Stir the resulting mixture at room temperature for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, carefully pour the reaction mixture into a beaker containing a mixture of crushed ice and concentrated hydrochloric acid.
- Transfer the mixture to a separatory funnel and separate the organic and aqueous layers.
- Wash the organic layer with water and then with a saturated sodium bicarbonate solution.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the mixture to remove the drying agent.
- Remove the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- Purify the crude **3-Methylbenzophenone** by vacuum distillation or column chromatography.

## Mechanism of Friedel-Crafts Acylation

The synthesis of **3-Methylbenzophenone** via Friedel-Crafts acylation proceeds through a well-established electrophilic aromatic substitution mechanism.



[Click to download full resolution via product page](#)

Caption: Mechanism of Friedel-Crafts acylation for the synthesis of **3-Methylbenzophenone**.

## Spectroscopic Data

Spectroscopic analysis is essential for the structural confirmation and purity assessment of **3-Methylbenzophenone**.

Table 3: Spectroscopic Data for **3-Methylbenzophenone**

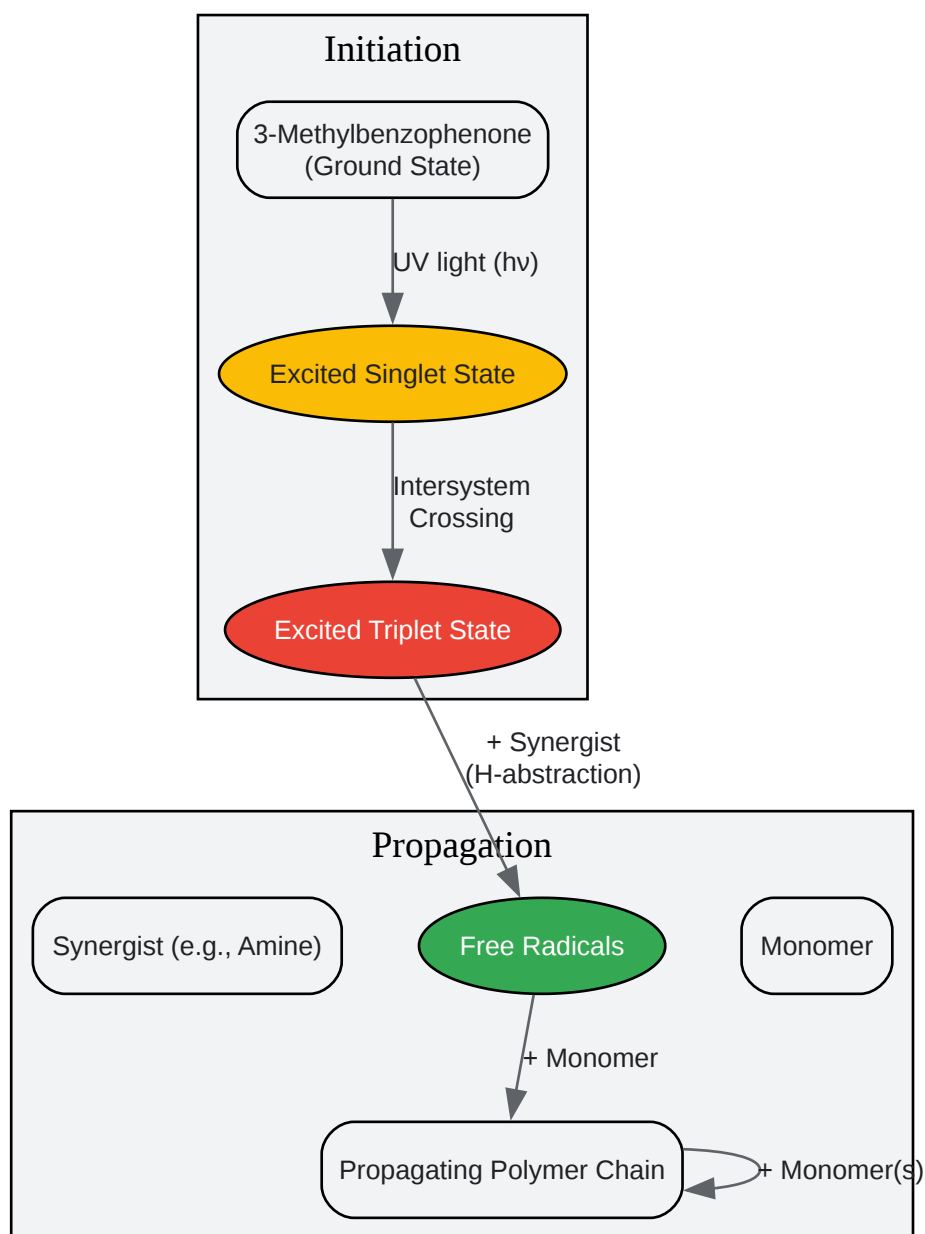
Technique	Data	Reference
$^1\text{H}$ NMR	(CDCl <sub>3</sub> , 400 MHz): $\delta$ 7.78 (d, J = 7.2 Hz, 2H), 7.62-7.54 (m, 3H), 7.45 (t, J = 7.6 Hz, 2H), 7.36 (d, J = 7.6 Hz, 1H), 7.33 (s, 1H), 2.38 (s, 3H).	[3]
$^{13}\text{C}$ NMR	(CDCl <sub>3</sub> , 100 MHz): $\delta$ 196.8, 138.2, 137.6, 137.3, 133.0, 132.4, 130.1, 129.7, 128.3, 128.2, 127.2, 21.4.	[5]
Mass Spectrum	Major peaks (m/z): 196 (M <sup>+</sup> ), 119, 91, 77.	[2]
IR Spectrum	Key absorptions (cm <sup>-1</sup> ): ~1660 (C=O stretch), ~3060 (aromatic C-H stretch).	[2]

## Applications in Photochemistry

Benzophenones are widely recognized for their application as Type II photoinitiators in free-radical polymerization.[6] Upon absorption of UV radiation, **3-Methylbenzophenone** is promoted to an excited singlet state, which then undergoes intersystem crossing to a more stable triplet state. This excited triplet state can then abstract a hydrogen atom from a synergist molecule (e.g., a tertiary amine) to generate free radicals that initiate the polymerization process.

## Mechanism of Photoinitiation

The following diagram illustrates the general mechanism of a Type II photoinitiator like **3-Methylbenzophenone**.



[Click to download full resolution via product page](#)

Caption: General mechanism of Type II photoinitiation involving **3-Methylbenzophenone**.

## Safety and Handling

**3-Methylbenzophenone** should be handled in accordance with good industrial hygiene and safety practices. It is advisable to avoid contact with skin and eyes and to use in a well-ventilated area.

Table 4: GHS Hazard Information[4]

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Precautionary Statements:[4]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

## Toxicological Information

Specific toxicological studies on **3-Methylbenzophenone** are limited. However, studies on the parent compound, benzophenone, and other derivatives provide some insights. Benzophenone itself has been the subject of toxicology and carcinogenesis studies.[7] It is important to handle all chemical compounds with appropriate care until comprehensive toxicological data is available.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]



- 2. 3-Methylbenzophenone | C<sub>14</sub>H<sub>12</sub>O | CID 69511 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Methylbenzophenone(643-65-2) 1H NMR spectrum [chemicalbook.com]
- 4. 3-CHLORO-3'-METHYLBENZOPHENONE synthesis - chemicalbook [chemicalbook.com]
- 5. rsc.org [rsc.org]
- 6. researchgate.net [researchgate.net]
- 7. 4-Methylbenzophenone and benzophenone are inactive in the micronucleus assay - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3-Methylbenzophenone CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1359932#3-methylbenzophenone-cas-number-and-chemical-identifiers]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)